

CAS number and molecular formula for Lepimectin and its components.

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Compound of Interest

Compound Name: *Lepimectin*

Cat. No.: *B14126232*

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An In-depth Technical Guide to Lepimectin and Its Components

This technical guide provides a comprehensive overview of the insecticide **Lepimectin**, detailing its chemical properties, primary components, and analytical methodologies for its detection and quantification. This document is intended for researchers, scientists, and professionals in the fields of drug development, agricultural science, and analytical chemistry.

Chemical Identity and Properties

Lepimectin is a semi-synthetic insecticide belonging to the milbemycin class of macrocyclic lactones. It is primarily used in agriculture to control a range of pests on fruits, vegetables, and ornamental plants.^[1] Commercially, **Lepimectin** is a mixture of two homologous components: **Lepimectin A3** and **Lepimectin A4**.^{[1][2]} These components differ by a single methylene group at the C-25 position of the macrocyclic ring.^[2]

The following table summarizes the Chemical Abstracts Service (CAS) numbers and molecular formulas for **Lepimectin** and its individual active components.

Compound	CAS Number	Molecular Formula
Lepimectin (mixture)	863549-51-3	Not Applicable
Lepimectin A3 (6'-methyl)	171249-10-8	C ₄₀ H ₅₁ NO ₁₀
Lepimectin A4 (6'-ethyl)	171249-05-1	C ₄₁ H ₅₃ NO ₁₀ [1] [3] [4] [5]

Experimental Protocols: Analysis of Lepimectin Residues

The determination of **Lepimectin** residues in agricultural commodities is crucial for ensuring food safety and regulatory compliance. High-Performance Liquid Chromatography (HPLC) coupled with a Photodiode Array (PDA) detector is a commonly employed analytical technique for this purpose. The following protocol is a synthesized methodology based on established procedures for the analysis of **Lepimectin** in vegetable matrices.

Principle

Lepimectin residues are extracted from the sample matrix using an organic solvent. The extract is then subjected to a liquid-liquid partitioning cleanup step, followed by further purification using solid-phase extraction (SPE). The final extract is then analyzed by HPLC-PDA for the separation and quantification of **Lepimectin** A3 and A4.

Reagents and Materials

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Dichloromethane (HPLC grade)
- n-Hexane (HPLC grade)
- Acetone (HPLC grade)
- Toluene (ACS grade)

- Water (HPLC grade)
- Sodium chloride (analytical grade)
- Anhydrous sodium sulfate (analytical grade)
- Florisil SPE cartridges
- Aminopropyl (NH₂) SPE cartridges[4]
- **Lepimectin** analytical standard (containing both A3 and A4)

Instrumentation

- High-Performance Liquid Chromatograph (HPLC) system equipped with a pump, autosampler, and column oven
- Photodiode Array (PDA) detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size)
- Homogenizer
- Rotary evaporator
- Nitrogen evaporator

Sample Preparation

- Extraction:
 - Weigh 20 g of a homogenized sample (e.g., cucumber, pepper, shallots) into a centrifuge tube.[3]
 - Add 100 mL of acetone and homogenize for 2-3 minutes.[3]
 - Filter the mixture with suction.[3]

- Transfer the solid residue back to the centrifuge tube, add 50 mL of acetone, and repeat the homogenization and filtration steps.[\[3\]](#)
- Combine the filtrates and adjust the final volume to 200 mL with acetone.[\[3\]](#)
- Liquid-Liquid Partitioning:
 - Take a 10 mL aliquot of the acetone extract and concentrate it to near dryness using a rotary evaporator at a temperature below 40°C.[\[3\]](#)
 - Add 100 mL of a 10% sodium chloride solution to the residue.[\[3\]](#)
 - Extract the aqueous solution twice with 50 mL of an ethyl acetate/n-hexane (1:4, v/v) mixture by shaking vigorously.[\[3\]](#)
 - Combine the organic layers and pass them through a funnel containing anhydrous sodium sulfate to remove any residual water.[\[3\]](#)
 - Concentrate the dried extract to dryness using a rotary evaporator.[\[3\]](#)
- Solid-Phase Extraction (SPE) Cleanup:
 - Dissolve the residue in 5 mL of acetone/n-hexane (1:19, v/v).[\[3\]](#)
 - Condition a Florisil SPE cartridge with n-hexane.
 - Load the sample solution onto the cartridge.
 - Wash the cartridge with a suitable solvent to remove interferences.
 - Elute the **Lepimectin** components with a more polar solvent mixture.
 - For further purification, an aminopropyl (NH₂) SPE cartridge can be used.[\[4\]](#)

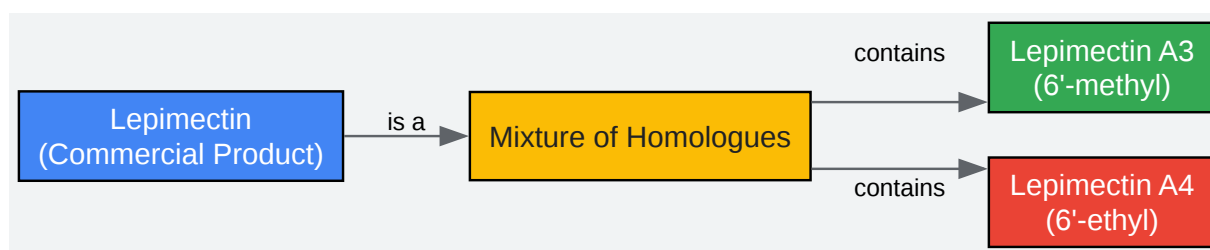
HPLC-PDA Analysis

- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Flow Rate: 1.0 mL/min

- Column Temperature: 40°C
- Injection Volume: 10 µL
- PDA Detection: Monitor at a wavelength where **Lepimectin** shows maximum absorbance.
- Quantification: Create a calibration curve using standard solutions of **Lepimectin**. The concentration of **Lepimectin** in the sample is determined by comparing the peak areas of **Lepimectin** A3 and A4 in the sample chromatogram to the calibration curve.

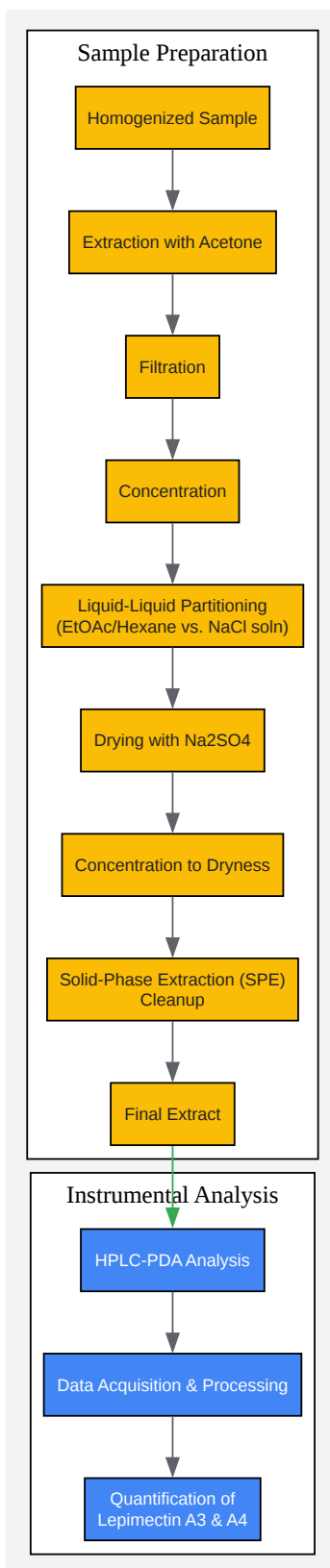
Visualizations

The following diagrams illustrate the logical relationships and workflows described in this guide.



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Figure 1. Relationship between **Lepimectin** and its components.



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Figure 2. Experimental workflow for **Lepimectin** residue analysis.

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